

# PF-06649298: Solubility and Stock Solution Preparation

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus: PF-06649298**

Cat. No.: S539207

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## Key Properties and Solubility Data

**PF-06649298** is a small molecule inhibitor of the sodium-coupled citrate transporter (NaCT or SLC13A5) and is a valuable tool for researching glucose and lipid metabolism [1] [2] [3].

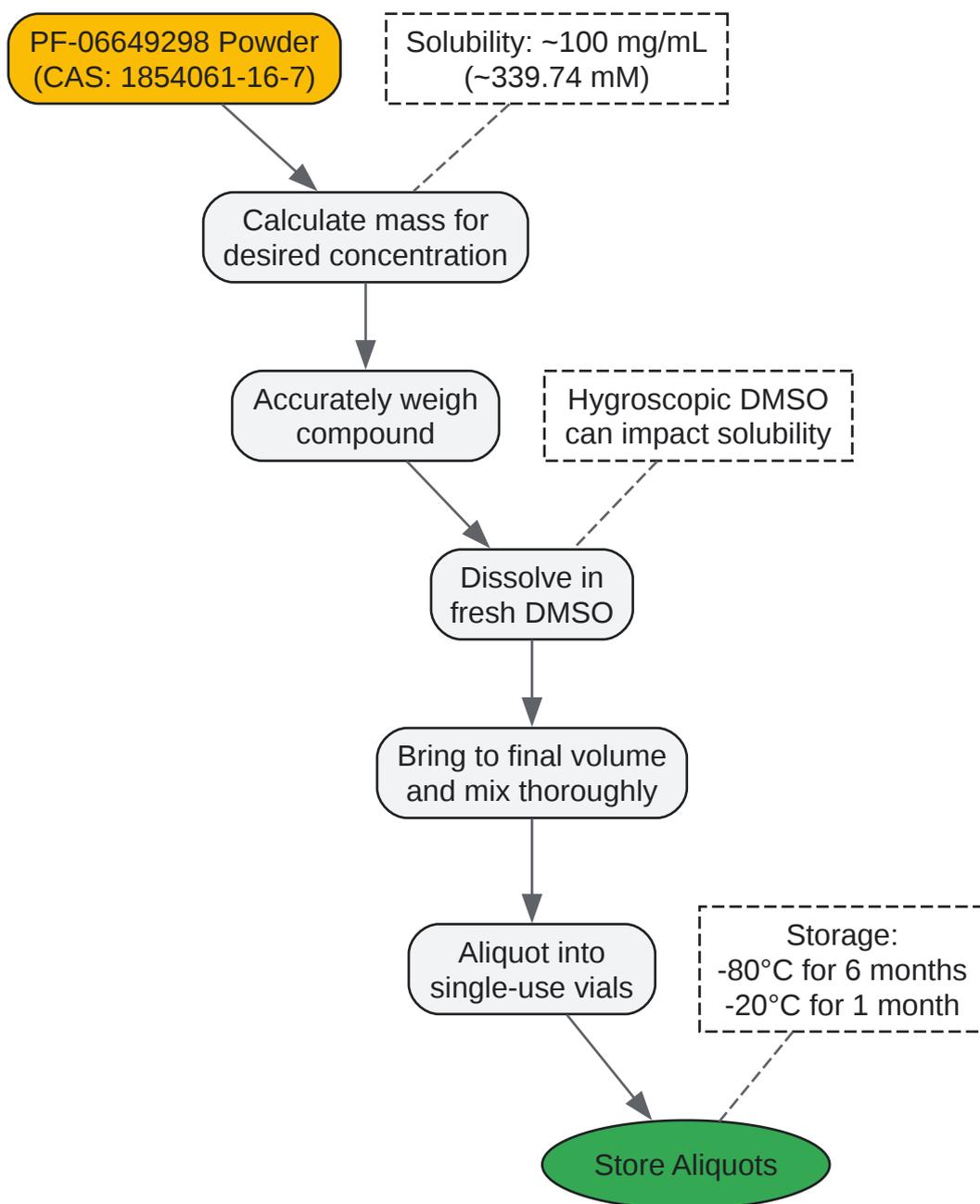
The table below summarizes its key physicochemical properties and solubility data:

Property	Value / Description
CAS Number	1854061-16-7 [1] [2]
Molecular Formula	C <sub>16</sub> H <sub>22</sub> O <sub>5</sub> [1] [4]
Molecular Weight	294.34 g/mol [1] [4]
Appearance	Off-white to light yellow solid powder [1] [4]
Primary Solvent	DMSO [1] [4]
Solubility in DMSO	~100 mg/mL (~339.74 mM) [1] [4]

## Detailed Stock Solution Preparation Protocol

- **Calculation:** Determine the mass of compound needed for your desired stock concentration and volume. For a **10 mM stock solution**, use the formula:  $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- **Weighing:** Accurately weigh the calculated amount of **PF-06649298** powder.
- **Dissolution:** Transfer the powder to a volumetric flask. Add a small volume of pure DMSO to dissolve the powder.
  - **Note:** DMSO is hygroscopic (absorbs moisture from the air), which can affect solubility. Use newly opened DMSO for best results [1].
  - **Aiding Dissolution:** Briefly vortexing or using a warm water bath (around 37°C) can help dissolve the compound if needed. Ensure the solution is clear before proceeding.
- **Dilution:** Once fully dissolved, add DMSO to reach the final volume. Mix thoroughly.
- **Aliquoting and Storage:**
  - **Aliquoting:** Divide the stock solution into single-use aliquots in small, labeled vials to avoid repeated freeze-thaw cycles.
  - **Storage Conditions:**
    - **Powder:** -20°C for 3 years or 4°C for 2 years [1] [2].
    - **DMSO Stock Solution:** -80°C for 6 months or -20°C for 1 month [1] [2].

The following diagram illustrates the workflow for preparing and storing **PF-06649298** stock solutions:



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## Established Experimental Protocols

### In Vitro Cell-Based Assay: Citrate Uptake Inhibition

This protocol is used to determine the inhibitory activity of **PF-06649298** on citrate transport in various cell models [1] [4].

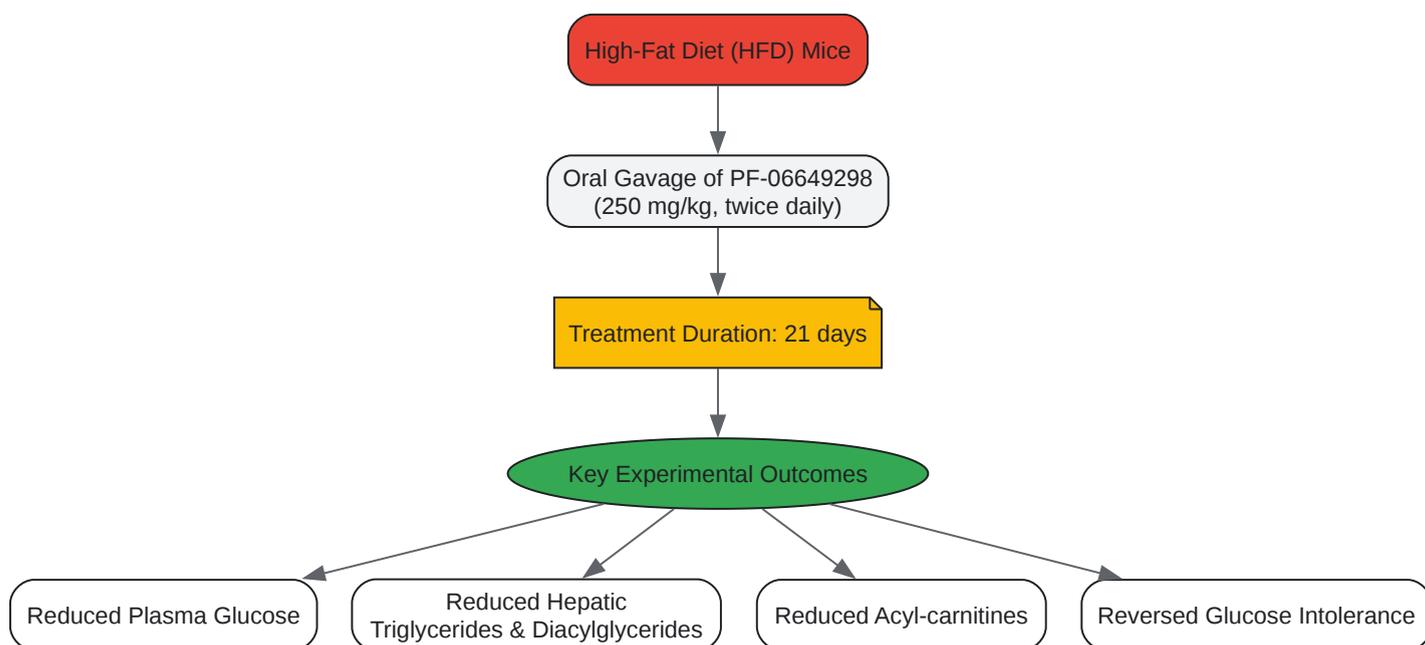
- **Cell Lines:** HEK-293 cells expressing NaCT, NaDC1, or NaDC3; human hepatocytes; mouse hepatocytes [1].
- **Compound Preparation:** Prepare **PF-06649298** working solutions from DMSO stock in the appropriate cell culture medium. The final DMSO concentration should be kept low (e.g.,  $\leq 0.1-1\%$ ) to avoid cytotoxicity.
- **Dosing Concentration:** A range of 0 to 100  $\mu\text{M}$  is used to establish a dose-response curve [1] [4].
- **Incubation:** Pre-incubate cells with **PF-06649298** for **30 minutes** [1] [4].
- **Citrate Uptake Measurement:** Following pre-incubation, citrate uptake is assessed, typically by measuring the uptake of radiolabeled [ $^{14}\text{C}$ ]citrate using a scintillation counter or microbeta plate reader [1].
- **IC<sub>50</sub> Values:** The half-maximal inhibitory concentration (IC<sub>50</sub>) can be calculated from the data. Reported values are:
  - **HEK293 cells expressing NaCT:** 408 nM [1]
  - **Human hepatocytes:** 16.2  $\mu\text{M}$  [1] [2] [4]
  - **Mouse hepatocytes:** 4.5  $\mu\text{M}$  [1]

### In Vivo Protocol: Efficacy in a High-Fat Diet Mouse Model

This protocol demonstrates the reversal of glucose intolerance in an animal model of metabolic disorder [1] [4].

- **Animal Model:** Mice administered a high-fat diet (HFD) [1] [4].
- **Dosage:** 250 mg/kg of **PF-06649298** [1] [4].
- **Formulation for Administration:** The compound is typically administered via oral gavage. For in vivo studies, the DMSO stock solution can be further formulated. One suggested oral formulation is to suspend the compound in **0.5% carboxymethylcellulose sodium (CMC-Na)** [4].
- **Dosing Regimen:** Administered orally, twice a day, for **21 days** [1] [4].
- **Outcome Measures:** The treatment has been shown to decrease plasma glucose, hepatic triglycerides, diacylglycerides, and acyl-carnitine concentrations, effectively reversing glucose intolerance in HFD mice [1].

The diagram below outlines the key steps and findings from this in vivo study:



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## Critical Considerations for Researchers

- **Controlled Substance:** Please note that **PF-06649298** is classified as a controlled substance and may not be available for sale in all territories [1].
- **Research Use Only:** This compound is strictly for research purposes and is not intended for human diagnostic or therapeutic use [1] [2].
- **In Vivo Formulation:** Administering a compound dissolved purely in DMSO to animals is toxic. Always use pharmacologically acceptable solvents or vehicles, such as aqueous suspensions with 0.5% CMC-Na, for in vivo studies [4].
- **Validation:** Different cell types and assay conditions can yield varying IC<sub>50</sub> values. It is crucial to empirically validate the potency and selectivity of the inhibitor in your specific experimental system.

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## References

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